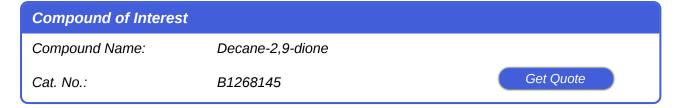


# Decane-2,9-dione physical and chemical properties

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An In-depth Technical Guide to Decane-2,9-dione

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **decane-2,9-dione**, a versatile intermediate in organic synthesis. The information is curated for professionals in research, scientific, and drug development fields.

### **Core Physical and Chemical Properties**

**Decane-2,9-dione**, with the chemical formula C<sub>10</sub>H<sub>18</sub>O<sub>2</sub>, is an aliphatic diketone.[1][2] Its structure features a ten-carbon chain with carbonyl groups at the second and ninth positions. This arrangement makes it a useful building block in the synthesis of a variety of organic compounds.[1]

Table 1: Physical and Chemical Properties of **Decane-2,9-dione** 



Property	Value	Source
Molecular Formula	C10H18O2	[1][2]
Molecular Weight	170.25 g/mol	[1][2]
CAS Number	16538-91-3	[1]
SMILES	CC(=0)CCCCCC(=0)C	[2]
Melting Point	Not available in search results.	
Boiling Point	Not available in search results.	_
Density	Not available in search results.	_
Solubility	Not available in search results.	

## **Spectroscopic Data**

While specific experimental spectra for **decane-2,9-dione** are not readily available, predicted spectroscopic data provide insight into its structural characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy (Predicted)

- ¹H NMR: The proton NMR spectrum is expected to be symmetrical. The methyl protons (C1 and C10) would appear as a singlet, while the methylene protons would exhibit distinct signals based on their proximity to the carbonyl groups.
- 13C NMR: The carbon NMR spectrum would show characteristic peaks for the carbonyl carbons, the methyl carbons, and the different methylene carbons in the aliphatic chain.

Infrared (IR) Spectroscopy (Predicted)

The IR spectrum of **decane-2,9-dione** is predicted to show a strong absorption band characteristic of the C=O stretching vibration of the ketone groups.

### **Chemical Reactivity and Synthesis**

The chemical behavior of **decane-2,9-dione** is primarily dictated by the two carbonyl groups, which are susceptible to nucleophilic attack. This reactivity is central to its application in organic



synthesis.

#### **Experimental Protocols**

Detailed, peer-reviewed experimental protocols for the synthesis of **decane-2,9-dione** are not widely available in the public domain. However, general synthetic strategies for aliphatic diketones can be adapted. One common approach involves the oxidation of the corresponding diol, decane-2,9-diol.

A general conceptual workflow for the synthesis of a diketone from a diol is presented below.

Caption: Conceptual workflow for the oxidation of a diol to a diketone.

## **Applications in Research and Development**

**Decane-2,9-dione** serves as a key intermediate in the synthesis of various organic molecules. Its bifunctional nature allows for the construction of complex cyclic and heterocyclic systems, which are of interest in medicinal chemistry and materials science. It is particularly noted for its use in the synthesis of terminal alkyne compounds.[1]

## Safety and Handling

A comprehensive Safety Data Sheet (SDS) should be consulted before handling **decane-2,9-dione**. Standard laboratory safety practices, including the use of personal protective equipment, are recommended.

#### Conclusion

**Decane-2,9-dione** is a valuable chemical intermediate with significant potential in synthetic organic chemistry. While some of its physical properties are not extensively documented in publicly available literature, its chemical reactivity is well-understood, making it a useful tool for the synthesis of more complex molecules. Further research to fully characterize its physical and toxicological properties would be beneficial for its broader application.

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#### References

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